

Application Notes and Protocols for Surface Functionalization with Fmoc-9-aminononanoic Acid

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Compound of Interest

Compound Name: *Fmoc-9-aminononanoic acid*

Cat. No.: *B1463676*

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Introduction

Fmoc-9-aminononanoic acid is a versatile bifunctional molecule increasingly utilized in the fields of biomaterials, drug delivery, and biosensor development.[1][2] Its structure, comprising a long nine-carbon aliphatic chain, a terminal carboxylic acid, and an amine group protected by a fluorenylmethoxycarbonyl (Fmoc) group, allows for the strategic modification of various surfaces. The long alkyl chain provides a hydrophobic spacer, while the carboxylic acid enables covalent attachment to amine-functionalized substrates. The Fmoc group, well-known for its role in solid-phase peptide synthesis, can be retained to modulate surface properties or selectively removed to expose a primary amine for further conjugation.[1][3]

These application notes provide detailed protocols for the functionalization of surfaces with **Fmoc-9-aminononanoic acid**, methods for characterizing the modified surfaces, and an example of its application in creating a bioactive interface.

Physicochemical Properties of Fmoc-9-aminononanoic Acid

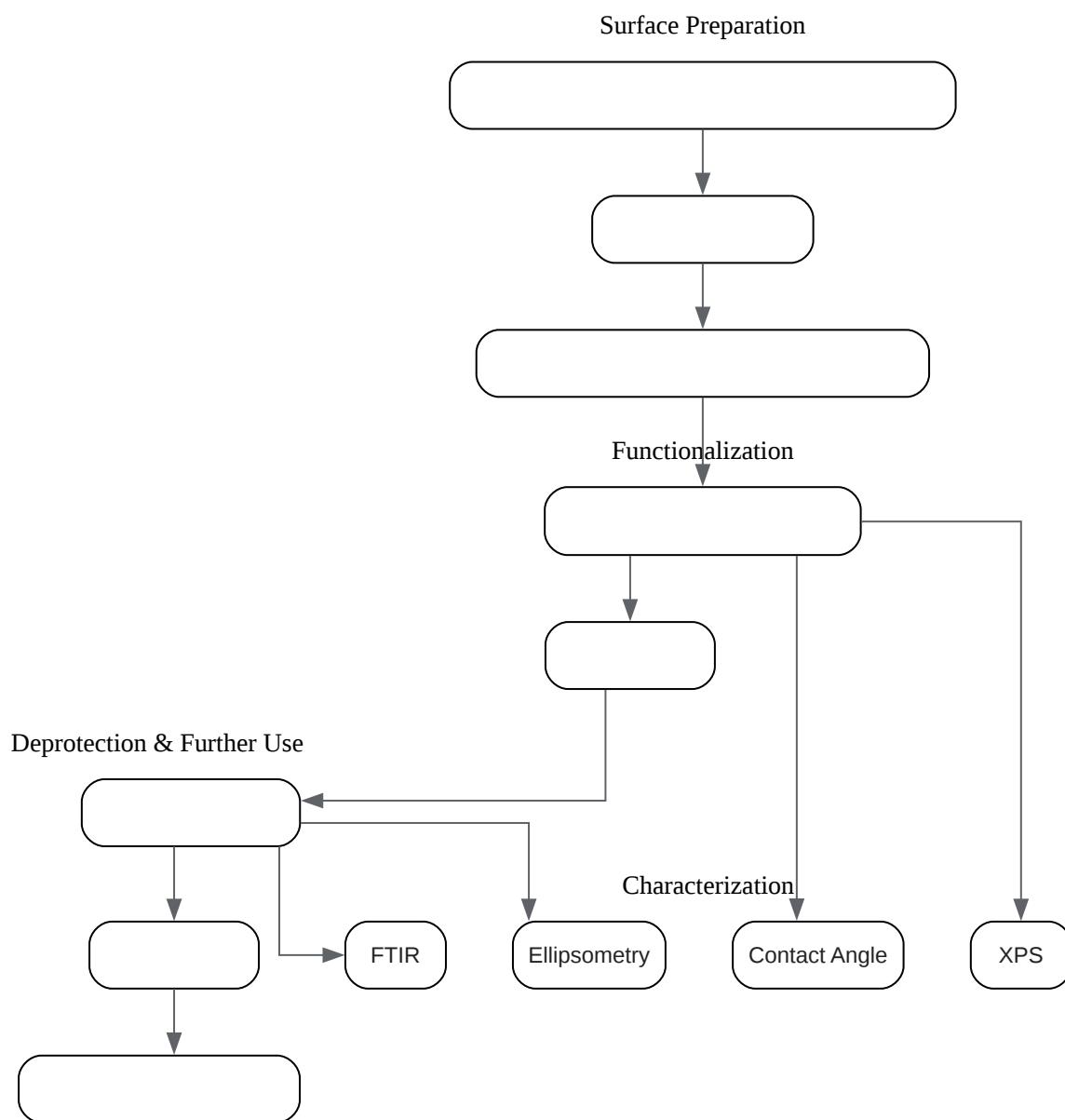
A clear understanding of the properties of **Fmoc-9-aminononanoic acid** is crucial for its effective application in surface functionalization.

Property	Value	Reference
CAS Number	212688-52-3	[4] [5]
Molecular Formula	C ₂₄ H ₂₉ NO ₄	[4]
Molecular Weight	395.6 g/mol	[4]
Appearance	White to off-white powder	-
Purity	>98%	[4]
Solubility	Soluble in organic solvents such as DMF, DMSO, and alcohols.	-

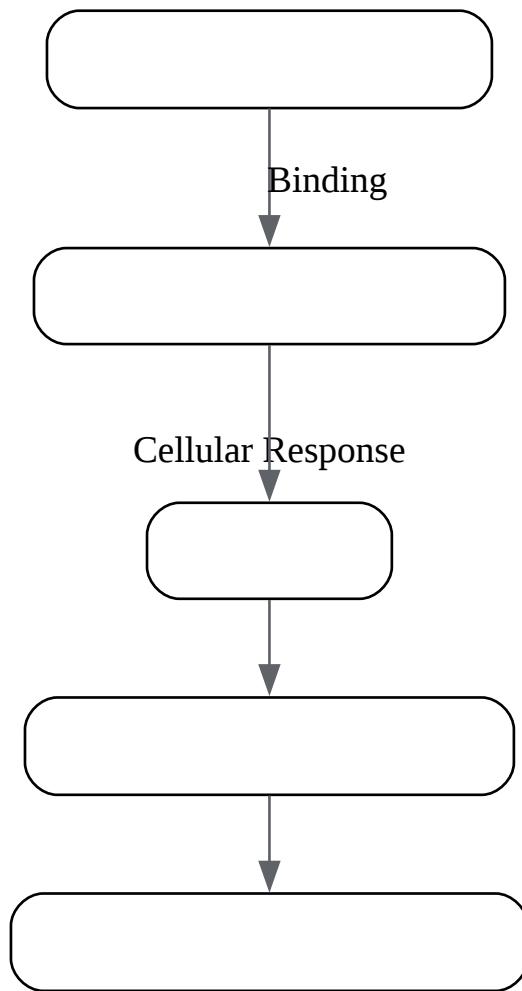
Application: Creation of a Bioactive Surface for Further Conjugation

This section details the process of functionalizing a substrate to create a surface that can be used for the subsequent immobilization of biomolecules. The process involves activating a surface with amine groups, coupling **Fmoc-9-aminononanoic acid**, and then selectively deprotecting the Fmoc group to expose a primary amine.

Experimental Workflow



Molecular Level

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